

# Thujyl Alcohol: A Technical Overview of its Chemical Properties and Synthetic Pathways

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## Compound of Interest

Compound Name: *Thujyl alcohol*

Cat. No.: *B1217423*

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## Introduction

**Thujyl alcohol** is a monoterpenoid alcohol, a naturally occurring compound found in the essential oils of various plants, including those from the Cupressaceae and Artemisia species. It exists as several stereoisomers, each with unique properties and potential biological activities. This technical guide provides a comprehensive overview of the chemical and physical properties of **thujyl alcohol**, focusing on its CAS numbers, molecular formula, and a summary of a key synthetic route. While the precise signaling pathways for its biological activities, such as antimicrobial and anti-inflammatory effects, are not yet fully elucidated, this document outlines a generalized mechanism of action for antimicrobial alcohols.

## Chemical and Physical Properties

The molecular formula for **thujyl alcohol** is C<sub>10</sub>H<sub>18</sub>O.<sup>[1][2][3][4]</sup> Due to the presence of multiple chiral centers, **thujyl alcohol** can exist as several stereoisomers. The specific CAS number is dependent on the particular isomer. The following tables summarize the key identifiers and physicochemical properties of **thujyl alcohol**.

### Table 1: Isomers and Corresponding CAS Numbers for Thujyl Alcohol

Isomer/Synonym	CAS Number
Thujyl alcohol (isomer mixture)	513-23-5[3]
(-)-Thujol	21653-20-3[1][2][4]
Thujol	35732-37-7[5]

**Table 2: Physicochemical Properties of Thujyl Alcohol**

Property	Value
Molecular Weight	154.25 g/mol [1][2][3]
Appearance	Colorless crystals[6]
Melting Point	58-62 °C[3]
Boiling Point	209.1 °C at 760 mmHg[3]
Flash Point	83.7 °C[3]
Density	1.019 g/cm <sup>3</sup> [3]
Water Solubility	Practically insoluble[2]
XLogP3	2.6[3]
Hydrogen Bond Donor Count	1[3]
Hydrogen Bond Acceptor Count	1[3]

## Synthesis of Thujyl Alcohol

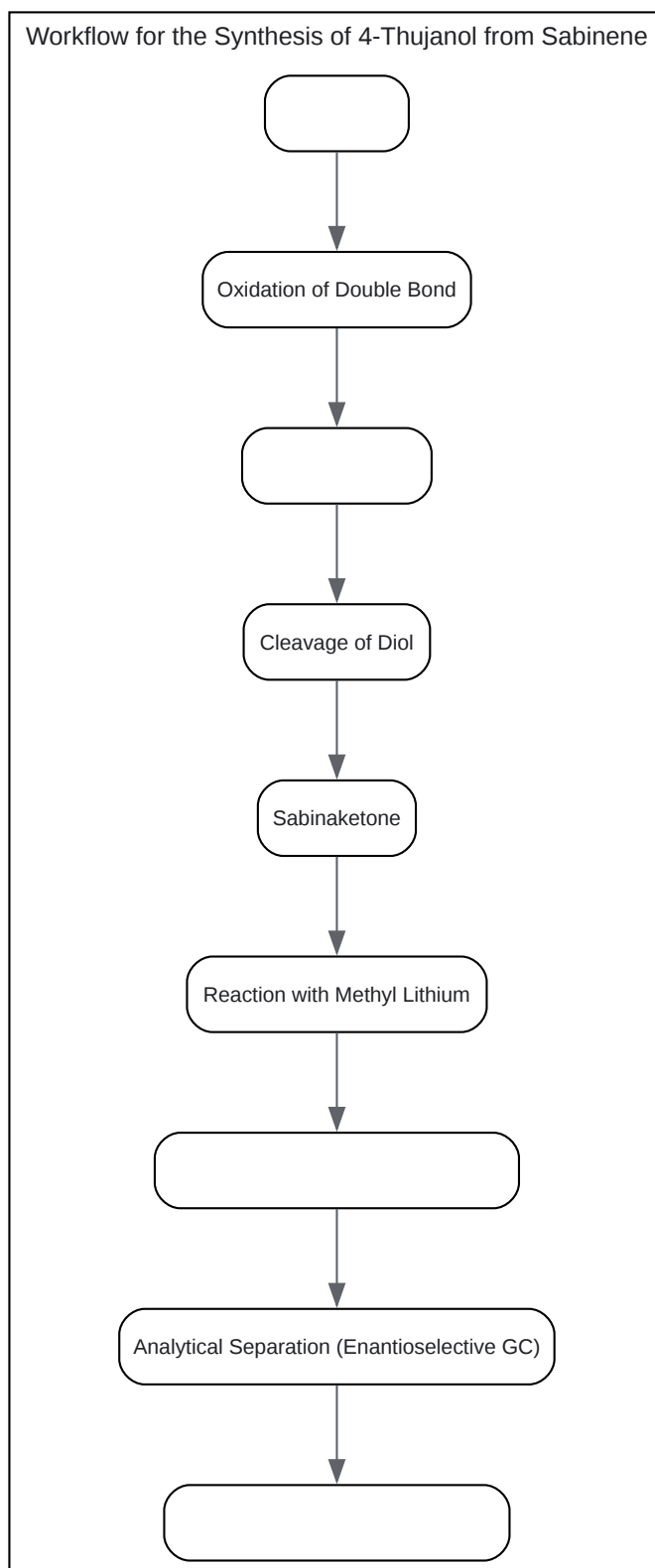
A notable method for the synthesis of **thujyl alcohol** stereoisomers involves the regioselective conversion of sabinene. A summary of this experimental approach is provided below.

## Experimental Protocol: Synthesis of 4-Thujanol Stereoisomers from Sabinene

This protocol summarizes a method for the synthesis of 4-thujanol, a stereoisomer of **thujyl alcohol**, from sabinene.

1. Oxidation of Sabinene: The double bond in (-)-sabinene is oxidized to form the corresponding diol.
2. Cleavage of the Diol: The resulting diol is subsequently cleaved to yield sabinaketone.
3. Reaction with Methyl Lithium: Sabinaketone is then reacted with methyl lithium. This reaction produces a mixture of all four stereoisomers of 4-thujanol.
4. Analytical Separation: The individual stereoisomers can be analytically separated and identified using enantioselective gas chromatography (GC) with a  $\beta$ -cyclodextrin phase column.

## Workflow for the Synthesis of 4-Thujanol from Sabinene

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Caption: A workflow diagram illustrating the key steps in the synthesis of 4-thujanol stereoisomers starting from (-)-sabinene.

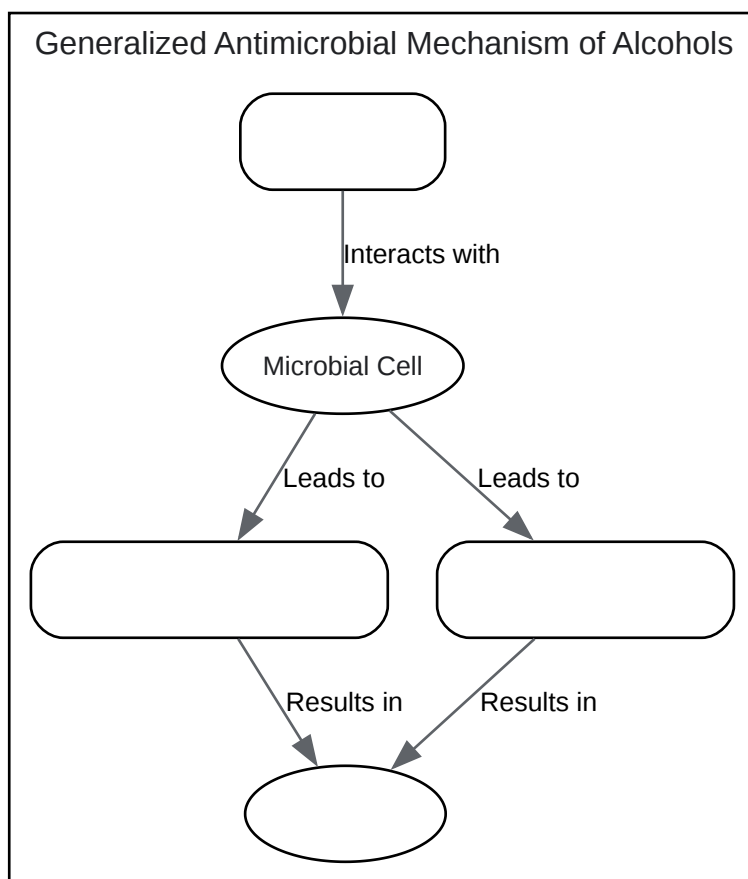
## Potential Mechanism of Action

While specific signaling pathways for **thujyl alcohol** have not been definitively identified, its reported antimicrobial activity may be understood through the general mechanisms attributed to alcohols.

## General Antimicrobial Mechanism of Alcohols

The antimicrobial action of alcohols is generally attributed to their ability to disrupt cellular structures and processes. This typically involves two primary mechanisms:

- **Membrane Damage:** Alcohols can intercalate into the lipid bilayer of microbial cell membranes. This disrupts the membrane's integrity, leading to increased permeability and leakage of essential intracellular components.
- **Protein Denaturation:** Alcohols can cause the denaturation of cellular proteins, including essential enzymes. This loss of protein structure and function inhibits critical metabolic pathways, ultimately leading to cell death.



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Caption: A diagram showing the generalized mechanism of antimicrobial action for alcohols, which is likely relevant to **thujyl alcohol**.

## Conclusion

**Thujyl alcohol** represents a class of monoterpenoids with interesting chemical properties and potential for biological applications. This guide has provided a summary of its key identifiers, physicochemical characteristics, and a synthetic pathway. Further research is warranted to elucidate the specific signaling pathways through which **thujyl alcohol** exerts its biological effects, which will be crucial for its potential development in therapeutic and other scientific applications.

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